

Thermochemical Profile of 2,2-dimethylpropan-1-ol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Neopentyl alcohol*

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Introduction

2,2-dimethylpropan-1-ol, also known as **neopentyl alcohol**, is a primary alcohol with the chemical formula C5H12O.^{[1][2]} Its unique sterically hindered structure, featuring a quaternary carbon adjacent to the hydroxyl group, imparts distinct physical and chemical properties. A thorough understanding of its thermochemical data is crucial for its application in various fields, including as a solvent, a reagent in organic synthesis, and potentially in pharmaceutical formulations. This technical guide provides a comprehensive overview of the key thermochemical properties of 2,2-dimethylpropan-1-ol, details the experimental methodologies used for their determination, and presents this information in a clear and accessible format for scientific professionals.

Core Thermochemical Data

The following tables summarize the essential thermochemical data for 2,2-dimethylpropan-1-ol, compiled from various sources. These values are critical for modeling chemical processes, predicting reaction outcomes, and ensuring process safety and efficiency.

Enthalpy and Gibbs Free Energy of Formation

Property	Value	Units	State	Reference
Standard Enthalpy of Formation (Δ_fH°)	-399.4	kJ/mol	Liquid	[3]
Ideal Gas Heat of Formation	-319.07	kJ/mol	Gas	[4]
Standard Gibbs Free Energy of Formation (Δ_fG°)	Not explicitly found	kJ/mol		

Phase Change and Molar Properties

Property	Value	Units	Condition	Reference
Enthalpy of Fusion (Δ_fusH°)	13.8 ± 3.0	kJ/mol		[5]
Enthalpy of Vaporization ($\Delta_{vap}H^\circ$)	Refer to specific studies	kJ/mol		[6]
Entropy of Fusion (Δ_fusS)	13.43	J/(mol·K)	at 146 K	[7]
Ideal Gas Heat Capacity (C_p, gas)	Refer to specific studies	J/(mol·K)		[6]
Molar Mass	88.15	g/mol		[3]

Experimental Protocols

Accurate determination of thermochemical data relies on precise and well-defined experimental methodologies. Below are detailed descriptions of the common techniques employed to measure the key thermochemical properties of 2,2-dimethylpropan-1-ol.

Combustion Calorimetry for Enthalpy of Formation

The standard enthalpy of formation is often determined indirectly through the enthalpy of combustion, measured using a bomb calorimeter.

Methodology:

- Sample Preparation: A precisely weighed sample of high-purity 2,2-dimethylpropan-1-ol is placed in a crucible within a high-pressure vessel (the "bomb").
- Oxygen Pressurization: The bomb is sealed and pressurized with a large excess of pure oxygen.
- Immersion in Calorimeter: The bomb is then submerged in a known mass of water in an insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.
- Ignition: The sample is ignited electrically. The combustion of the alcohol releases heat, which is transferred to the surrounding water and the calorimeter, causing a temperature rise.
- Temperature Monitoring: The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool.
- Calculation: The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion, such as benzoic acid), and the mass of the alcohol burned. The standard enthalpy of formation is then calculated using Hess's Law, incorporating the standard enthalpies of formation of the combustion products (CO₂ and H₂O).

Differential Scanning Calorimetry (DSC) for Enthalpy of Fusion

Differential Scanning Calorimetry is a widely used technique to measure the heat flow associated with phase transitions, such as melting (fusion).

Methodology:

- **Sample and Reference Preparation:** A small, accurately weighed sample of 2,2-dimethylpropan-1-ol (typically a few milligrams) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Heating Program:** The sample and reference pans are placed in the DSC instrument and subjected to a controlled temperature program, which involves heating at a constant rate (e.g., 10 °C/min).
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature.
- **Data Analysis:** As the sample melts, it absorbs energy, resulting in an endothermic peak on the DSC thermogram (heat flow vs. temperature). The area under this peak is directly proportional to the enthalpy of fusion. The instrument's software integrates this peak to determine the enthalpy of fusion in joules per gram, which is then converted to kilojoules per mole.

Vapor Pressure Measurement for Enthalpy of Vaporization

The enthalpy of vaporization can be determined by measuring the vapor pressure of the substance at different temperatures and applying the Clausius-Clapeyron equation. Various methods, such as the static or transpiration methods, can be employed.

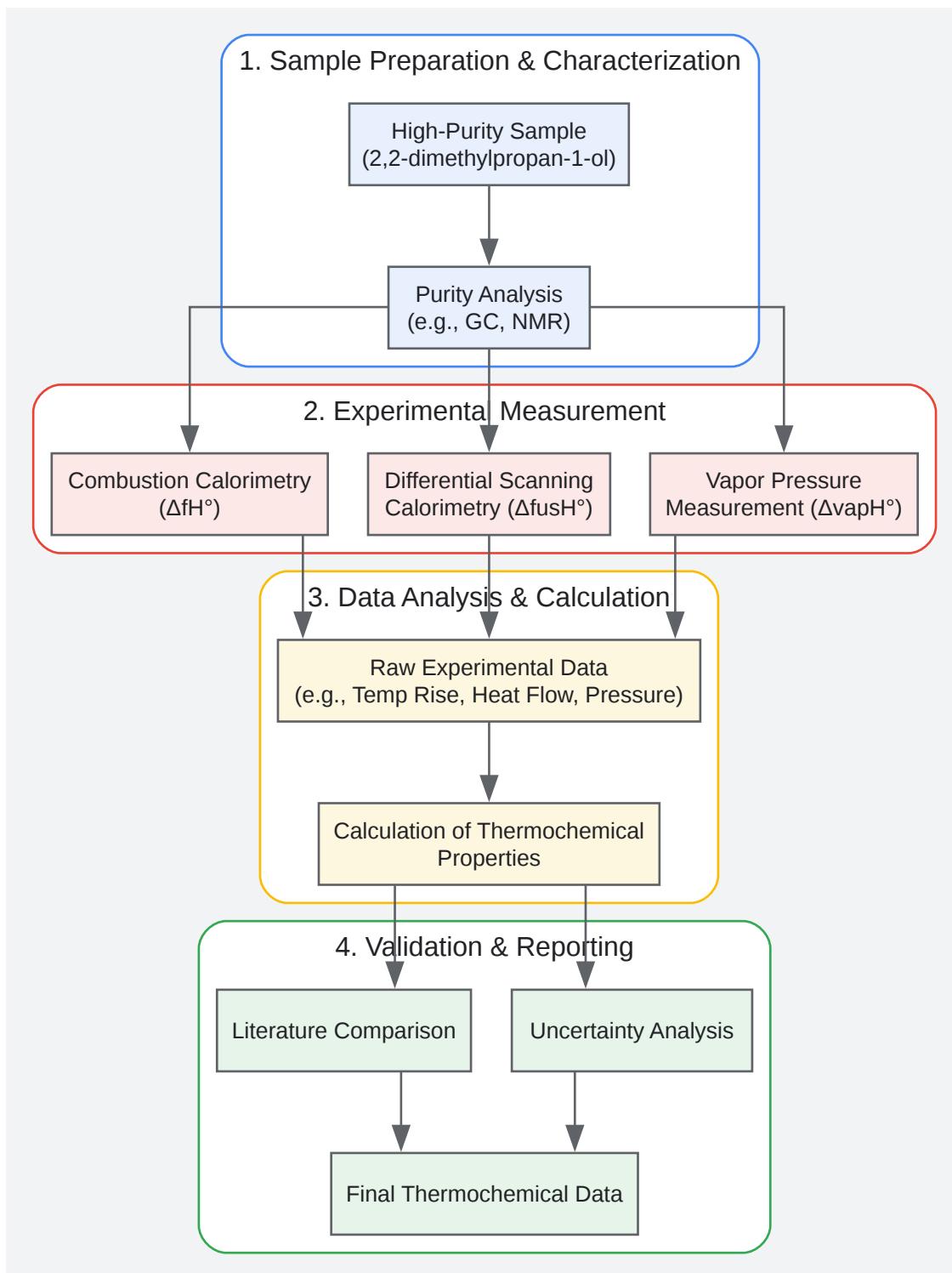
Methodology (Static Method):

- **Sample Degassing:** A sample of 2,2-dimethylpropan-1-ol is placed in a thermostated vessel connected to a pressure-measuring device (manometer). The sample is thoroughly degassed to remove any dissolved air.
- **Temperature Control:** The temperature of the vessel is precisely controlled and varied in a stepwise manner.
- **Pressure Measurement:** At each temperature, the system is allowed to reach equilibrium, and the vapor pressure of the alcohol is recorded.

- Data Analysis: A plot of the natural logarithm of the vapor pressure ($\ln P$) versus the reciprocal of the absolute temperature ($1/T$) is generated. According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta_{\text{vap}}H^\circ/R$, where R is the ideal gas constant. The enthalpy of vaporization can thus be calculated from the slope of the line.

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of thermochemical data, from sample preparation to final data analysis and validation.



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Caption: Generalized workflow for thermochemical data determination.

Conclusion

The thermochemical data of 2,2-dimethylpropan-1-ol are fundamental to its safe and effective use in research and industrial applications. This guide has provided a consolidated source of key thermochemical properties and detailed the experimental methodologies used for their determination. By understanding both the data and the techniques used to acquire them, researchers and professionals can better leverage the unique properties of this sterically hindered alcohol in their work.

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